Technical Support Center: Troubleshooting C22 Sphingomyelin Solubility

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Compound of Interest	
Compound Name:	*C22 Sphingomyelin*
CAS No.:	*94359-12-3*
Cat. No.:	*B3026346*

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Product Focus: N-docosanoyl-sphingosylphosphorylcholine (**C22 Sphingomyelin**) CAS Number: 94359-12-3 Chemical Nature: Long-chain, saturated sphingolipid

Core Directive: The "Gel Phase" Barrier

User Advisory: If you are treating **C22 Sphingomyelin** (C22 SM) like Egg Sphingomyelin or C18 SM, your protocol will fail.

C22 SM is a long-chain, saturated lipid. At room temperature (

), it exists in a highly ordered solid-gel phase (

). Unlike unsaturated lipids or shorter chains which are fluid or easily disordered, C22 SM packs tightly due to strong Van der Waals forces and chain interdigitation.

The Golden Rule: You cannot dissolve a rock without melting it first. You must process this lipid above its phase transition temperature (

).

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Diagnostic & Troubleshooting (Q&A)

Q1: I used standard Chloroform:Methanol (2:1), but the solution is cloudy or contains floating particulates. Why?

A: You are likely working below the phase transition temperature or the concentration is too high for the solvent ratio.

- The Cause: C22 SM has a

  significantly higher than typical biological lipids (often cited in the

  range for pure long-chain species). In 2:1 mixtures at room temperature, the hydrophobic tails aggregate before the solvent can solvate them.

- The Fix:
  - Heat the solvent mixture to

    before adding it to the lipid.
  - Perform the dissolution in a water bath sonicator set to

    .
  - Do not use a probe sonicator if possible (risk of metal contamination and lipid oxidation), unless using a titanium tip under argon.

Q2: Why can't I just use pure Chloroform? It works for other lipids.

A: Sphingomyelin is amphipathic with a very polar phosphocholine headgroup and a hydrogen-bonding amide linkage.

- The Mechanism: Pure chloroform is non-polar. It solvates the hydrophobic C22 tail but cannot break the intermolecular hydrogen bonds of the headgroup. The lipid will form an inverted micelle "skin" or simply refuse to enter the solution.

- The Fix: You must use Methanol. The hydroxyl groups in methanol disrupt the lipid-lipid hydrogen bonding, allowing the solvent to penetrate.

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- Recommendation: Start with Chloroform:Methanol (2:1). For concentrations

  , shift to 1:1.

Q3: I see a phase separation (two layers) in my vial. What happened?

A: This is usually caused by water contamination or atmospheric moisture absorption.

- The Cause: Chloroform is heavy (density

  ); Methanol/Water is light. If your methanol is "wet" or you added water to aid solubility without adjusting the ratio, the system splits.

- The Fix:
  - Ensure solvents are anhydrous.
  - If adding water (to swell the headgroup), keep it below

    of the total volume.
  - Add a small amount of Ethanol or Isopropanol to act as a co-solvent bridge if separation persists.

Technical Data & Solubility Thresholds

Table 1: Comparative Solubility Parameters

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Parameter	Egg Sphingomyelin (Mixed)	C22 Sphingomyelin (Pure)	Impact on Protocol
Phase Transition ( )			Must heat C22 SM to during dissolution.
Chain Packing	Loose (mixed lengths/unsaturation)	Tight (crystalline packing)	Requires sonication to break crystal lattice.
Interdigitation	Low	High (C22 chain penetrates opposing leaflet)	Harder to form stable liposomes; requires higher energy input.
Max Solubility (2:1 CHCl :MeOH)		(at)	Dilute samples or heat to achieve high concentrations.

Recommended Protocol: The "Hot Sonic" Method

Objective: Create a clear, stable stock solution of C22 SM at

.

Materials:

- **C22 Sphingomyelin** powder (stored at).[1]
- Chloroform (HPLC Grade).[2]
- Methanol (HPLC Grade).[2]
- Water Bath Sonicator (set to).
- Glass vial with Teflon-lined cap (Do NOT use plastic/parafilm).

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Workflow:

- Equilibration: Remove C22 SM vial from the freezer and let it reach room temperature (prevent condensation).
- Solvent Prep: Pre-mix Chloroform:Methanol (2:1 v/v) in a separate glass vial. Warm this solvent mixture to

  .
- Addition: Add the warm solvent to the lipid powder.
- Agitation: Vortex vigorously for 30 seconds. The solution will likely look cloudy.
- Thermal Sonication: Place the vial in the

  sonicating bath. Sonicate for 5–10 minutes.
  - Visual Check: The solution should turn completely clear.
- Storage: If storing as a stock, purge the headspace with Argon or Nitrogen, cap tightly, and store at

  .
  - Note: Upon cooling, C22 SM will precipitate or gel. This is normal. You must re-heat and re-sonicate before every future use.

Visualizing the Mechanism

Diagram 1: The Dissolution Logic Gate

A decision tree for researchers encountering solubility failure.

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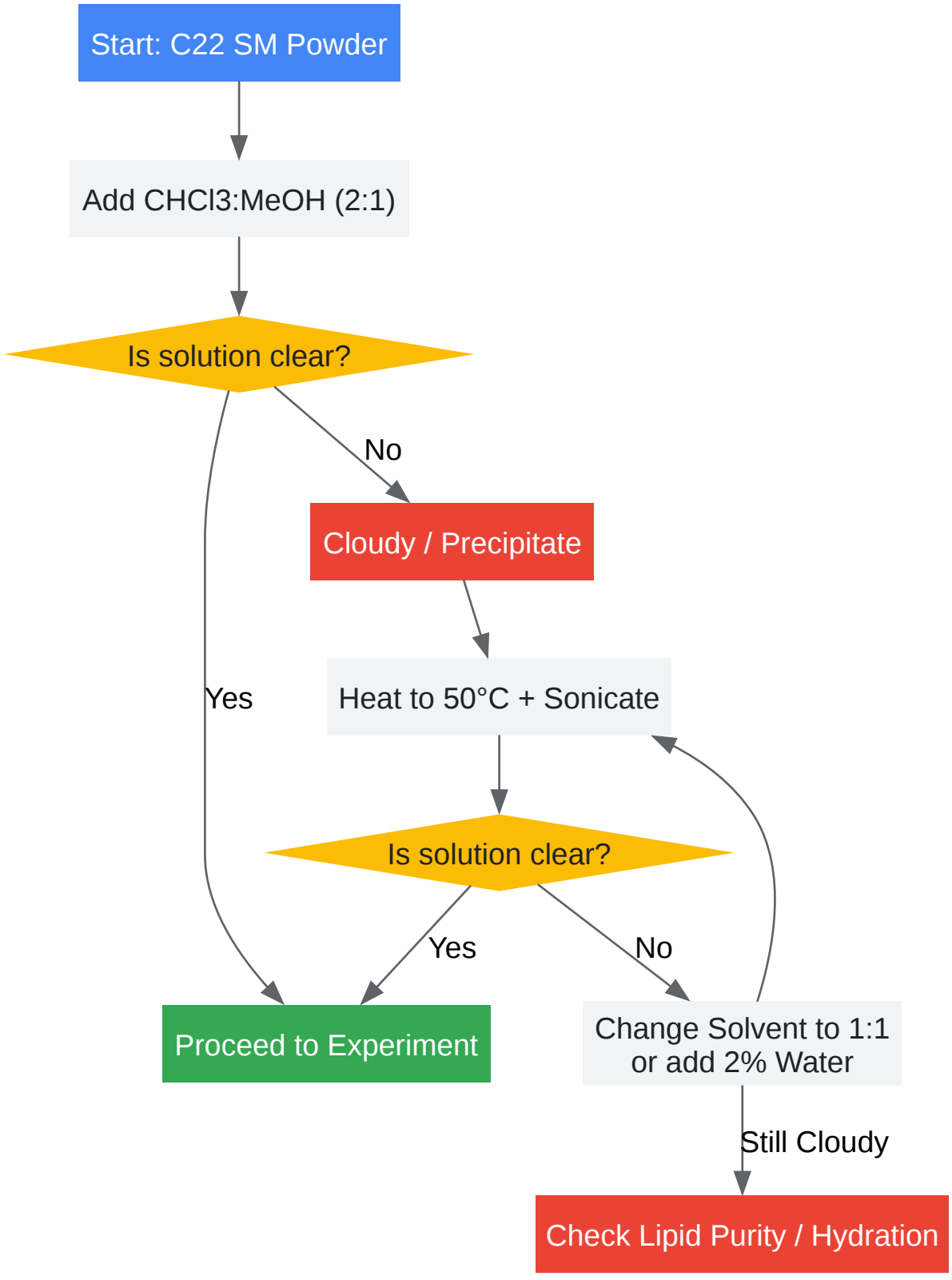

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Caption: Workflow for troubleshooting C22 SM solubility. Note the critical loop involving heat and solvent adjustment.

Diagram 2: The "Mismatch" Barrier

Why C22 is harder to dissolve than C18: The Interdigitation Effect.

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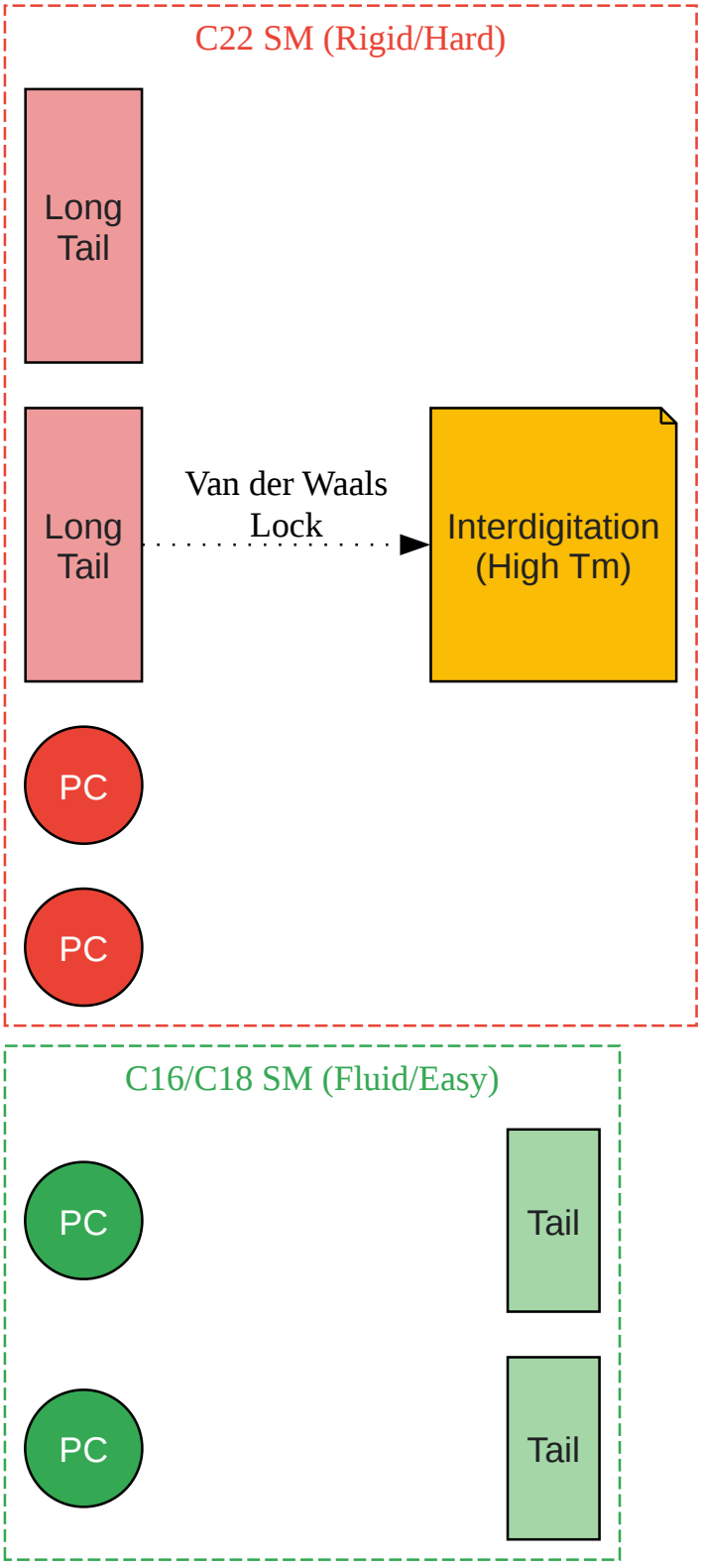

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Caption: C22 tails (red) are longer than the sphingosine base, causing interdigitation that resists solvation.

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